

# Dating Methods for Hoggar Mountains Rock Art: Application Notes and Protocols

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## Introduction

The rock art of the **Hoggar** Mountains in the central Sahara, Algeria, represents a significant cultural heritage, offering insights into the prehistoric life, environment, and beliefs of the region's former inhabitants. Determining the age of this rock art is crucial for its interpretation and for understanding the timeline of human occupation and climatic changes in the Sahara. Direct dating of the rock art has proven challenging. Consequently, a combination of relative dating techniques and absolute dating of associated materials provides the current chronological framework.

These application notes provide an overview of the principal dating methods applicable to the rock art of the **Hoggar** Mountains, with a focus on Optically Stimulated Luminescence (OSL) dating of associated sediments and Accelerator Mass Spectrometry (AMS) radiocarbon dating of organic materials, which, while not yet successfully applied directly to **Hoggar** rock art, remains a key potential method.

## Chronological Framework of Hoggar Mountains Rock Art

The chronology of the rock art in the **Hoggar** Mountains and the wider Central Sahara is primarily based on a sequence of distinct stylistic periods. The absolute ages for these periods

are derived from indirect dating of associated archaeological and geological contexts. There is an ongoing debate between a "long chronology," which posits an earlier onset of rock art production, and a "short chronology," which suggests a more recent beginning.

Stylistic Period	General Chronology (Years Before Present)	Key Characteristics
Round Head Period	c. 10,000 - 8,000 BP	Characterized by paintings of figures with round, featureless heads and often floating or ethereal bodies. OSL dating of sediments at sites in the nearby Tassili n'Ajjer suggests that the production of these paintings occurred after 9,000-10,000 years ago. <sup>[1]</sup>
Pastoral Period	c. 7,500 - 4,000 BP	Dominated by depictions of domesticated cattle, sheep, and goats, as well as scenes of daily life, herding, and hunting.
Horse Period	c. 3,000 - 2,000 BP	Marked by the appearance of horses, often with chariots, indicating increased mobility and new cultural influences.
Camel Period	c. 2,000 BP - Present	The most recent phase, characterized by engravings and paintings of dromedary camels, reflecting the increasing aridification of the Sahara.

## Application Notes & Experimental Protocols

## Optically Stimulated Luminescence (OSL) Dating of Associated Sediments

Application: OSL dating is an indirect method used to determine the last time mineral grains (typically quartz) in sediments were exposed to sunlight. In the context of rock art, OSL can date the burial of sediments that have accumulated over petroglyphs (engravings) or the deposition of layers on which artists may have stood to create pictographs (paintings). This provides a minimum age for the rock art.

### Experimental Protocol: OSL Dating of Sediments Overlying Rock Art

This protocol is based on methodologies applied to Saharan rock art, such as the study by Mercier et al. (2012) in the Tassili n'Ajjer.

#### 1. Sample Collection:

- Identify rock art panels partially covered by sediment deposits.
- Under controlled, light-safe conditions (typically at night or using thick, light-proof materials), collect sediment samples from directly overlying the rock art.
- Samples should be taken in opaque tubes or containers to prevent exposure to light, which would reset the luminescence signal.
- Collect samples from different stratigraphic layers if present to establish a chronology of deposition.
- Also, collect a sample of the host sediment at a sufficient distance from the rock art to measure the environmental dose rate.

#### 2. Laboratory Preparation:

- In a darkroom under safe-light conditions (typically red light), process the sediment samples.
- Treat the samples with hydrochloric acid (HCl) and hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) to remove carbonates and organic matter.
- Sieve the samples to isolate the desired grain size, typically coarse-grained quartz (100-200 µm).
- Etch the quartz grains with hydrofluoric acid (HF) to remove the outer layer that has been affected by alpha radiation.

#### 3. Luminescence Measurement:

- Mount the purified quartz grains on stainless steel discs using a silicone spray.
- Use a luminescence reader equipped with a stimulation light source (e.g., blue LEDs for quartz) and a sensitive detector to measure the OSL signal.
- The Single-Aliquot Regenerative-dose (SAR) protocol is a standard procedure for determining the equivalent dose ( $D_e$ ), which is the total radiation dose absorbed by the quartz grains since their burial.

#### 4. Dose Rate Determination:

- The environmental dose rate ( $D_r$ ) is the rate at which the sediment has been exposed to radiation from naturally occurring radioactive elements (uranium, thorium, potassium) in the surrounding sediment and from cosmic rays.
- This is determined by analyzing the host sediment sample using techniques such as high-resolution gamma spectrometry or inductively coupled plasma mass spectrometry (ICP-MS).

#### 5. Age Calculation:

- The age of the sediment is calculated using the formula: Age = Equivalent Dose ( $D_e$ ) / Dose Rate ( $D_r$ ).

## Accelerator Mass Spectrometry (AMS) Radiocarbon Dating of Pigments

Application: AMS radiocarbon dating can be used to directly date rock art that was created using organic materials, such as charcoal or binders (e.g., plant sap, animal fats) mixed with mineral pigments. While this method has not yet been successfully applied to the rock art of the **Hoggar** Mountains, it remains a critical area of research. The following protocol is based on successful applications in other regions of Africa.

### Experimental Protocol: AMS Radiocarbon Dating of Carbon-Based Pigments

#### 1. Sample Collection:

- Identify rock art with pigments that are likely to contain organic carbon (e.g., black charcoal-based paintings).
- A two-stage sampling strategy is often employed. First, a minuscule sample is taken for characterization to confirm the presence of organic carbon.

- If organic carbon is confirmed, a slightly larger sample (still typically less than a square centimeter) is carefully removed from the rock face using sterile instruments.
- Detailed documentation, including high-resolution photographs, should be made before and after sampling.

## 2. Sample Characterization:

- Analyze the pigment sample using non-destructive techniques such as Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS), Raman spectroscopy, and Fourier Transform Infrared (FTIR) spectroscopy.
- This step is crucial to identify the composition of the pigment and any potential contaminants (e.g., oxalates, modern organic matter).

## 3. Pre-treatment and Carbon Extraction:

- The goal of pre-treatment is to remove any contaminating carbon that is not original to the paint.
- A common pre-treatment procedure is an acid-base-acid (ABA) wash. This involves sequential treatment with hydrochloric acid (HCl) to remove carbonates, sodium hydroxide (NaOH) to remove humic acids, and a final HCl wash.
- For very small samples, a low-temperature plasma oxidation technique can be used to selectively remove organic carbon without affecting the mineral matrix.

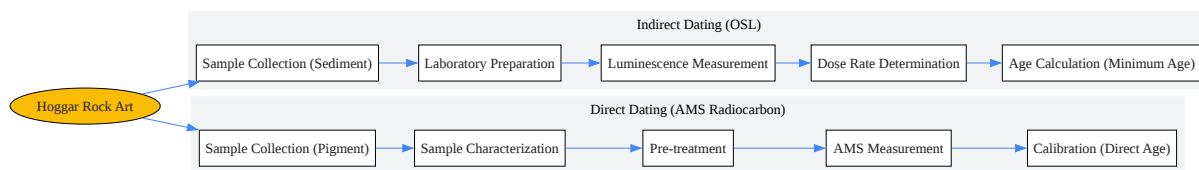
## 4. AMS Measurement:

- The extracted carbon is converted to graphite.
- The graphite target is then analyzed in an Accelerator Mass Spectrometer to measure the ratio of  $^{14}\text{C}$  to  $^{12}\text{C}$  and  $^{13}\text{C}$ .
- The measured  $^{14}\text{C}$  concentration is used to calculate the radiocarbon age.

## 5. Calibration:

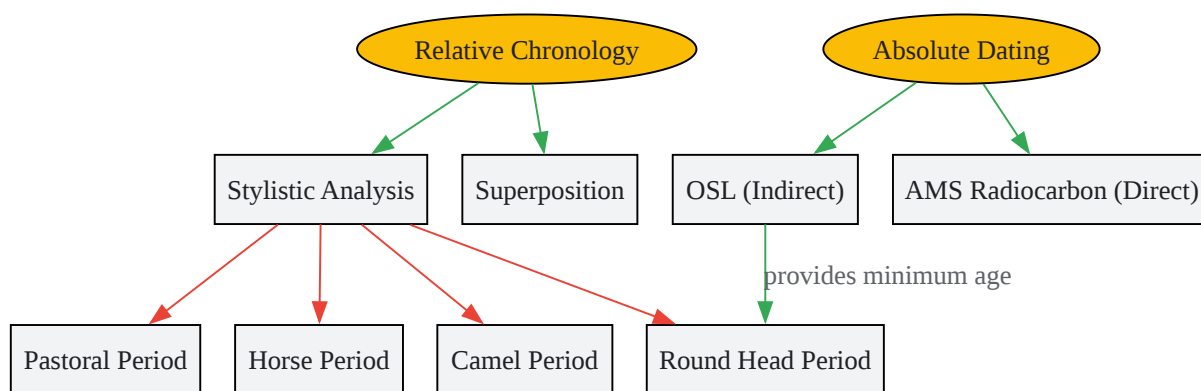
- The radiocarbon age is then calibrated to a calendar age range using a standard calibration curve (e.g., IntCal20) to account for past variations in atmospheric  $^{14}\text{C}$  concentration.

# Visualizations



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Caption: Workflow for indirect and direct dating of rock art.



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Caption: Relationship between dating methods and rock art chronology.

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## References

- 1. researchgate.net [researchgate.net]
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